

safety and handling precautions for 1-Bromo-2-fluoroethane

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Compound of Interest

Compound Name: **1-Bromo-2-fluoroethane**

Cat. No.: **B107303**

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An In-depth Technical Guide to the Safety and Handling of **1-Bromo-2-fluoroethane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromo-2-fluoroethane** (CAS No. 762-49-2), a halogenated hydrocarbon utilized in organic synthesis. Due to its hazardous properties, strict adherence to safety protocols is imperative to mitigate risks in the laboratory setting.

Chemical and Physical Properties

1-Bromo-2-fluoroethane is a pale yellow, volatile liquid with a typical organohalide odor.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂ H ₄ BrF	[2]
Molecular Weight	126.96 g/mol	[3]
Boiling Point	71-72.5 °C at 760 mmHg	[4]
Density	1.7050 g/cm ³	[4]
Flash Point	-1 °C (30.20 °F)	[1]
Vapor Density	4-5 (Air = 1)	[1]
Solubility	Soluble in alcohol and ether; limited solubility in water.	[3] [5]
Refractive Index	n _{20/D} 1.424	[2]

Toxicological Data

1-Bromo-2-fluoroethane is highly toxic and poses significant health risks upon exposure. It is classified as fatal if swallowed or in contact with skin.[\[3\]](#)

Metric	Value	Species	Route	Source
LD ₅₀	5 mg/kg	Rat	Oral	[4]
LD ₅₀	>20 mg/kg	Rabbit	Skin	[4]
LC _{Lo}	11 ppm/4H	Rat	Inhalation	[4] [6]

Hazard Identification and GHS Classification

This substance is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Acute Toxicity, Oral	2	H300: Fatal if swallowed.
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.
Hazardous to the ozone layer	1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere.

Source:[3][7]

Experimental Protocols: Safety and Emergency Procedures

Given the hazardous nature of **1-Bromo-2-fluoroethane**, established protocols for handling and emergencies are critical.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and further hazards.

Methodology:

- Immediate Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area.[8] Ensure adequate ventilation to dissipate vapors.[1]

- Source of Ignition Control: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[1\]](#) Use only non-sparking tools.[\[9\]](#)
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, chemical splash goggles, and a respirator with a suitable cartridge for organic vapors.[\[1\]](#)[\[9\]](#)
- Containment and Absorption: Contain the spill using an inert absorbent material like vermiculite, sand, or earth.[\[8\]](#)
- Collection and Disposal: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[8\]](#) Do not allow the substance to enter drains or waterways.[\[8\]](#)
- Decontamination: Decontaminate the spill area thoroughly with a suitable cleaning agent.
- Reporting: Report the incident to the appropriate laboratory and safety personnel.

First Aid Protocol

Prompt first aid is crucial in case of exposure.

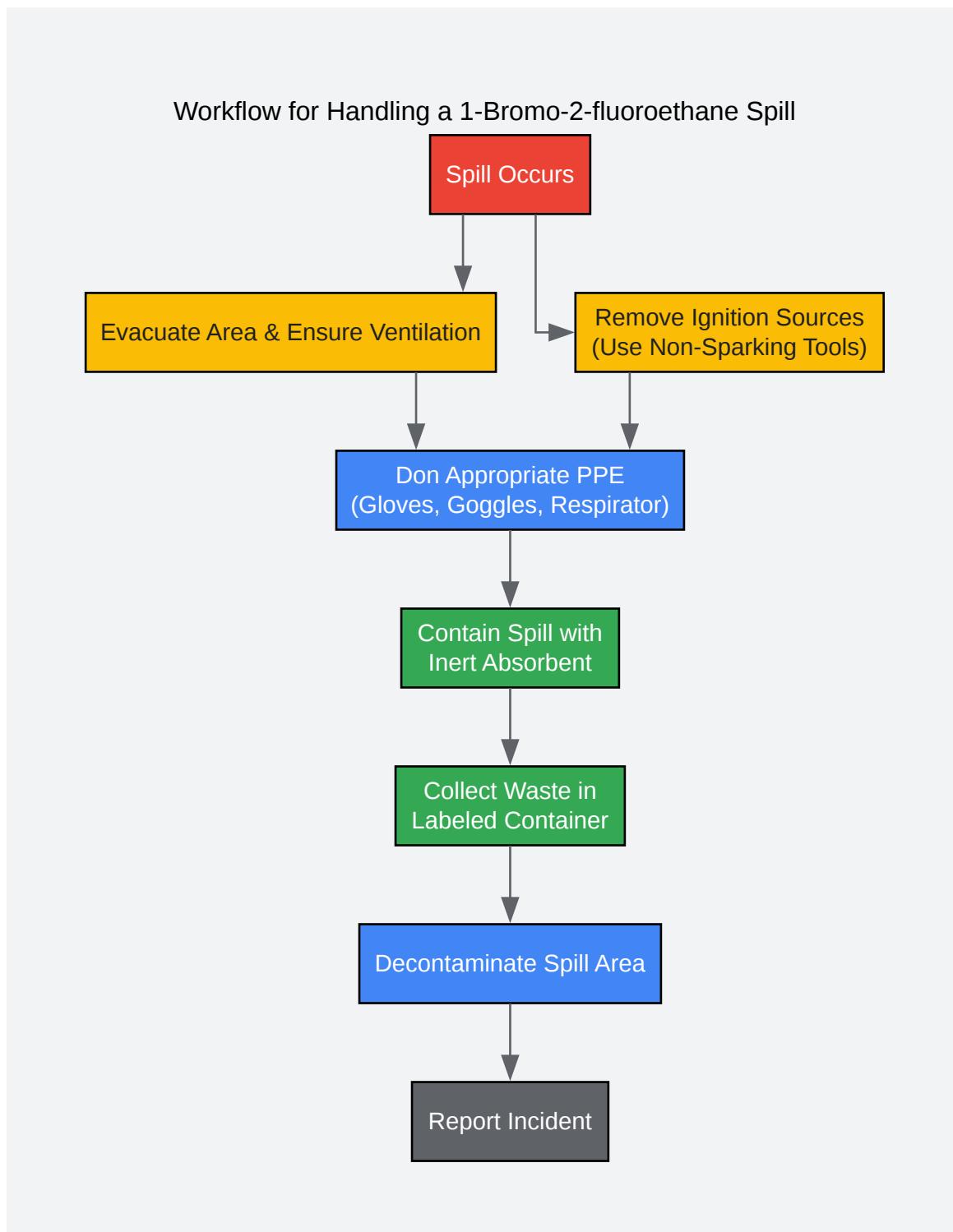
Methodology:

- Inhalation: Move the affected person to fresh air immediately.[\[1\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[7\]](#) Flush the affected skin area with plenty of water for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) If the person is conscious, rinse their mouth with water.[\[7\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Call a poison control center or seek immediate medical attention.[\[1\]](#)

Note to Physician: Patients poisoned with fluorohydrocarbons should not be administered epinephrine or similar drugs due to the risk of inducing cardiac arrhythmia.[\[1\]](#)

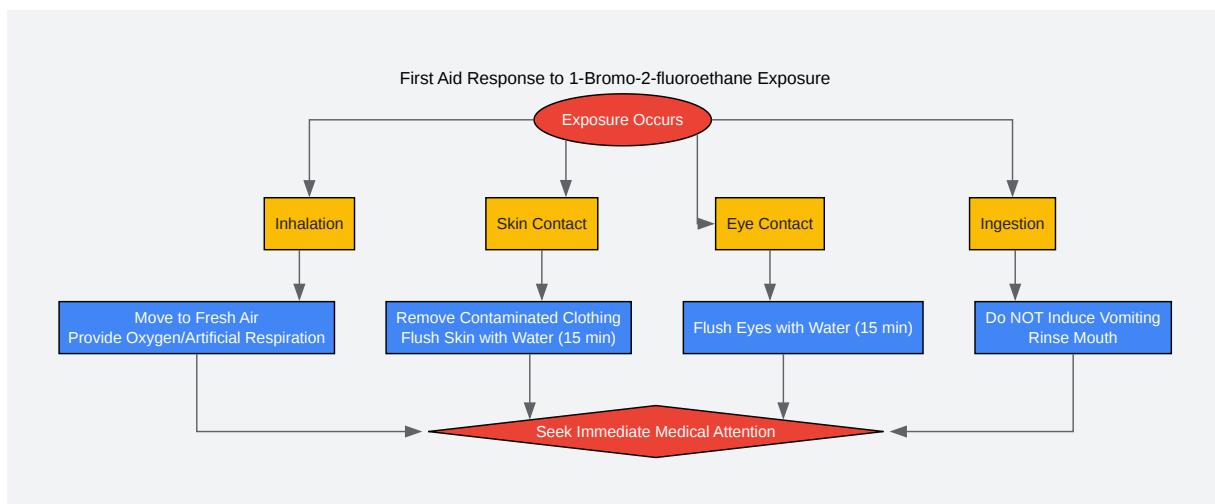
Visual Workflow Diagrams

The following diagrams illustrate key safety workflows for handling **1-Bromo-2-fluoroethane**.



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Caption: Logical workflow for the safe handling of a **1-Bromo-2-fluoroethane** spill.



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Caption: Flowchart for the appropriate first aid response to exposure.

Safe Handling and Storage Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical splash goggles.[4]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[4]
- Clothing: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[4]

Handling

- Use with adequate ventilation and in a chemical fume hood.[[1](#)]
- Ground and bond containers when transferring material.[[1](#)]
- Use spark-proof tools and explosion-proof equipment.[[1](#)]
- Avoid contact with eyes, skin, and clothing.[[1](#)]
- Avoid breathing vapor or mist.[[1](#)]
- Wash thoroughly after handling.[[1](#)]
- Empty containers retain product residue and can be dangerous.[[1](#)] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames. [[1](#)]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)]
- Keep away from heat, sparks, and flame.[[1](#)]
- Store in a flammables-area.[[1](#)]
- Incompatible with strong oxidizing agents, strong bases, and magnesium.[[4](#)]

Fire and Explosion Hazard Data

- Flammability: Highly flammable liquid and vapor.[[1](#)] Vapors are heavier than air and may travel to a source of ignition and flash back.[[1](#)]
- Flash Point: -1 °C (30.20 °F).[[1](#)]
- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[[1](#)]
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[[1](#)] During a fire,

irritating and highly toxic gases may be generated by thermal decomposition or combustion.

[1]

- Hazardous Decomposition Products: Produces carbon monoxide, carbon dioxide, hydrogen fluoride gas, and hydrogen bromide upon combustion.[4]

Disposal Considerations

Dispose of this chemical in a manner consistent with federal, state, and local regulations.[4]

Surplus and non-recyclable solutions should be offered to a licensed disposal company.[8]

Halogenated organic reagents should be collected in a designated container.[8]

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